Development of Anti-Inflammatory Agents from Morpholinopyrimidine Derivatives

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Compound of Interest

Compound Name:	*4-Morpholinotetrahydro-2H-pyran-4-carbonitrile*
CAS No.:	*1026586-38-8*
Cat. No.:	*B1600134*

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Abstract

This guide provides a comprehensive framework for the development of novel anti-inflammatory agents based on the morpholinopyrimidine scaffold. This chemical class has gained significant attention due to its prevalence in potent and selective kinase inhibitors, which target key signaling pathways implicated in the inflammatory cascade. We will explore the mechanistic basis for their anti-inflammatory effects, provide detailed protocols for their synthesis, and outline robust in vitro and in vivo methodologies for evaluating their therapeutic potential. This document is intended for researchers, scientists, and drug development professionals engaged in the discovery of next-generation anti-inflammatory therapeutics.

Introduction: The Rationale for Morpholinopyrimidine Scaffolds

Inflammation is a fundamental biological response to harmful stimuli, such as pathogens or tissue damage. While acute inflammation is a protective and restorative process, its dysregulation leads to chronic inflammatory diseases including rheumatoid arthritis,

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inflammatory bowel disease, and atherosclerosis.[1] Current therapies, primarily non-steroidal anti-inflammatory drugs (NSAIDs) and corticosteroids, are often associated with significant side effects, necessitating the search for novel therapeutic agents with improved safety and efficacy.[2]

The pyrimidine ring is a privileged scaffold in medicinal chemistry, found in numerous FDA-approved drugs.[3] When functionalized with a morpholine moiety, the resulting morpholinopyrimidine core serves as a potent "hinge-binding" motif for a variety of protein kinases.[4][5] Many kinases, particularly within the Phosphoinositide 3-kinase (PI3K) and Mitogen-Activated Protein Kinase (MAPK) families, are critical regulators of the inflammatory response.[6][7] By inhibiting these kinases, morpholinopyrimidine derivatives can effectively suppress the production of pro-inflammatory mediators, offering a targeted approach to treating inflammatory disorders.[4][8][9]

Mechanism of Action: Targeting Key Inflammatory Hubs

The anti-inflammatory activity of morpholinopyrimidine derivatives is primarily attributed to their ability to inhibit protein kinases that are central to inflammatory signaling. An external inflammatory stimulus, such as Lipopolysaccharide (LPS) from bacteria, activates cell surface receptors (e.g., Toll-like Receptor 4), triggering a cascade of intracellular signaling events.[10][11]

Key pathways targeted by these compounds include:

- PI3K/Akt/mTOR Pathway: This pathway is a crucial regulator of cell survival, proliferation, and immune cell function.[12] Its activation in immune cells like macrophages promotes the production of pro-inflammatory cytokines.[13][14] Morpholinopyrimidine derivatives can act as PI3K or mTOR inhibitors, dampening this pro-inflammatory signaling.[4][5][15]

- MAPK Pathways (p38, JNK): The p38 and JNK MAPK pathways are strongly activated by cellular stress and inflammatory stimuli.[16][17] They play a pivotal role in regulating the synthesis of key inflammatory mediators, including Tumor Necrosis Factor-alpha (TNF-α), Interleukin-6 (IL-6), and enzymes like cyclooxygenase-2 (COX-2) and inducible nitric oxide synthase (iNOS).[6][18]

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- NF-κB Signaling: The transcription factor NF-κB is a master regulator of inflammation, controlling the expression of a vast array of pro-inflammatory genes.[19][20][21] The PI3K and MAPK pathways are upstream regulators of NF-κB activation.[13] By inhibiting these kinases, morpholinopyrimidine compounds can prevent the translocation of NF-κB to the nucleus, thereby shutting down the transcriptional engine of the inflammatory response.[22][23]

The inhibition of these pathways ultimately leads to a reduction in the hallmark mediators of inflammation: nitric oxide (NO), prostaglandins (PGE2), and pro-inflammatory cytokines.[3][10][24]

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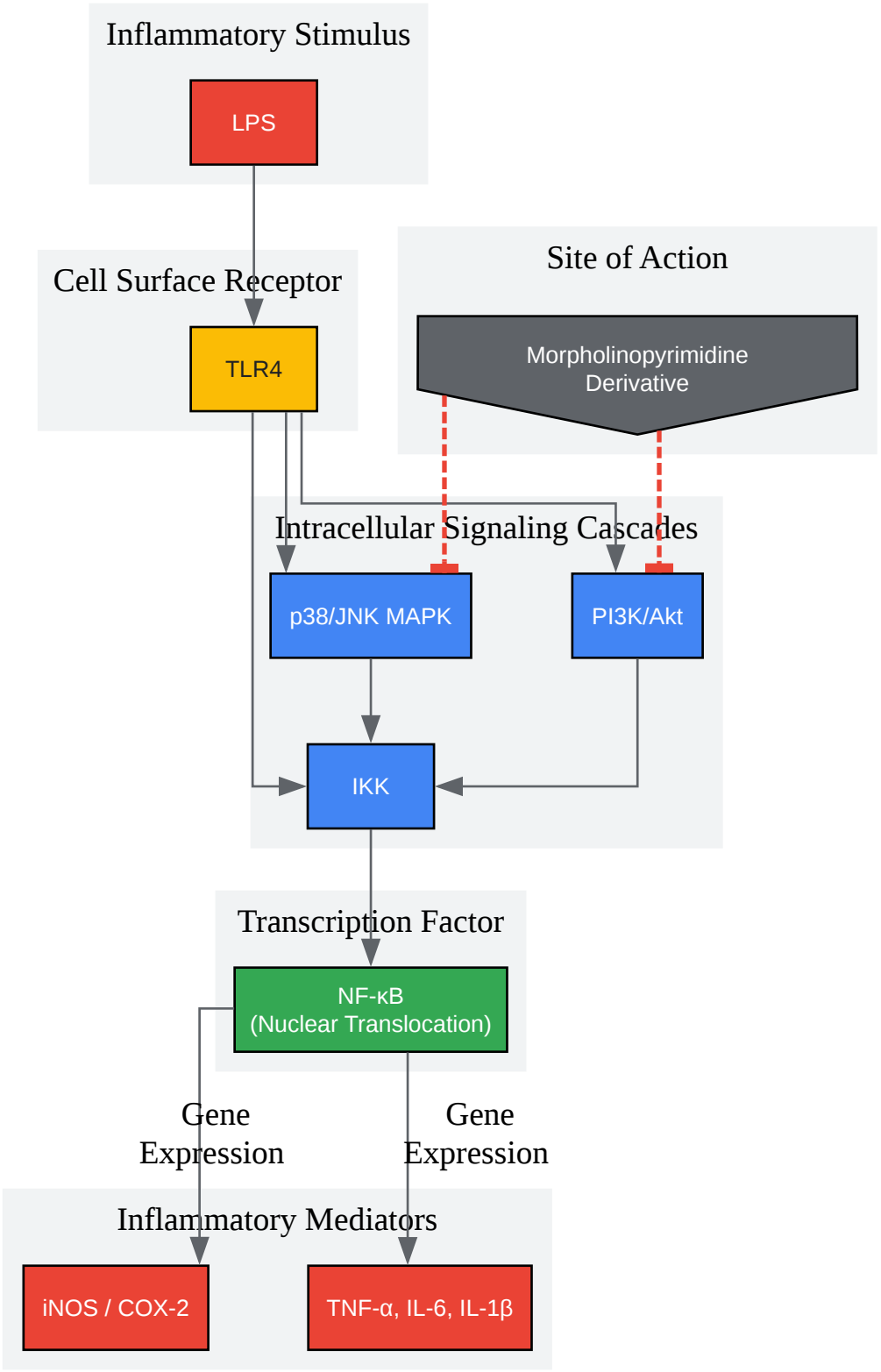

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Caption: Key inflammatory signaling pathways targeted by morpholinopyrimidine derivatives.

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Protocol 1: Synthesis of a Representative Morpholinopyrimidine Derivative

This protocol describes a general method for synthesizing a 4-morpholino-6-substituted-pyrimidine derivative, a common core structure. The synthesis involves a nucleophilic aromatic substitution reaction.

Rationale: The chlorine atoms on the starting material, 4,6-dichloropyrimidine, are activated towards nucleophilic substitution by the electron-withdrawing nitrogen atoms in the pyrimidine ring. Morpholine acts as a nucleophile, displacing one of the chlorine atoms. A subsequent reaction with another nucleophile (e.g., a piperazine derivative) displaces the second chlorine, allowing for the construction of more complex molecules.[10][24] The choice of a high-boiling point solvent like dioxane and elevated temperature is necessary to drive the reaction to completion.

Materials:

- 4,6-Dichloropyrimidine
- Morpholine
- 1-(Phenyl)piperazine (or other desired amine)
- N,N-Diisopropylethylamine (DIPEA)
- 1,4-Dioxane
- Ethyl acetate (EtOAc)
- Hexanes
- Silica gel for column chromatography

Procedure:

- Step 1: First Substitution (Addition of Morpholine)

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- To a solution of 4,6-dichloropyrimidine (1.0 eq) in 1,4-dioxane, add morpholine (1.1 eq) and DIPEA (1.5 eq).
- Heat the reaction mixture to reflux (approx. 101°C) and stir for 4-6 hours.
- Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Once the starting material is consumed, allow the mixture to cool to room temperature.
- Remove the solvent under reduced pressure using a rotary evaporator.
- Purify the intermediate product, 4-chloro-6-morpholinopyrimidine, by silica gel column chromatography.

- Step 2: Second Substitution (Addition of Piperazine Moiety)
  - Dissolve the purified 4-chloro-6-morpholinopyrimidine (1.0 eq) in 1,4-dioxane.
  - Add the second amine, for example, 1-(phenyl)piperazine (1.1 eq), and DIPEA (1.5 eq).
  - Heat the reaction mixture to reflux and stir for 12-24 hours, monitoring by TLC.
  - Upon completion, cool the mixture and remove the solvent under reduced pressure.
  - Redissolve the crude residue in ethyl acetate and wash with saturated sodium bicarbonate solution, followed by brine.
  - Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate.
  - Purify the final product by silica gel column chromatography using an appropriate solvent system (e.g., a gradient of ethyl acetate in hexanes).
  - Characterize the final compound using NMR and Mass Spectrometry to confirm its structure and purity.

Protocol 2: In Vitro Evaluation of Anti-inflammatory Activity

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This workflow details the screening cascade to determine the anti-inflammatory efficacy and mechanism of action of synthesized compounds using a macrophage-based model.

Rationale: RAW 264.7 murine macrophages are a widely accepted cell line for in vitro inflammation studies.[10][11][24] They respond robustly to LPS, a component of Gram-negative bacteria cell walls, by producing a wide array of inflammatory mediators.[25] This protocol is designed to first rule out non-specific cytotoxicity before quantifying the inhibition of key inflammatory markers (NO, cytokines) and finally confirming the impact on target proteins.

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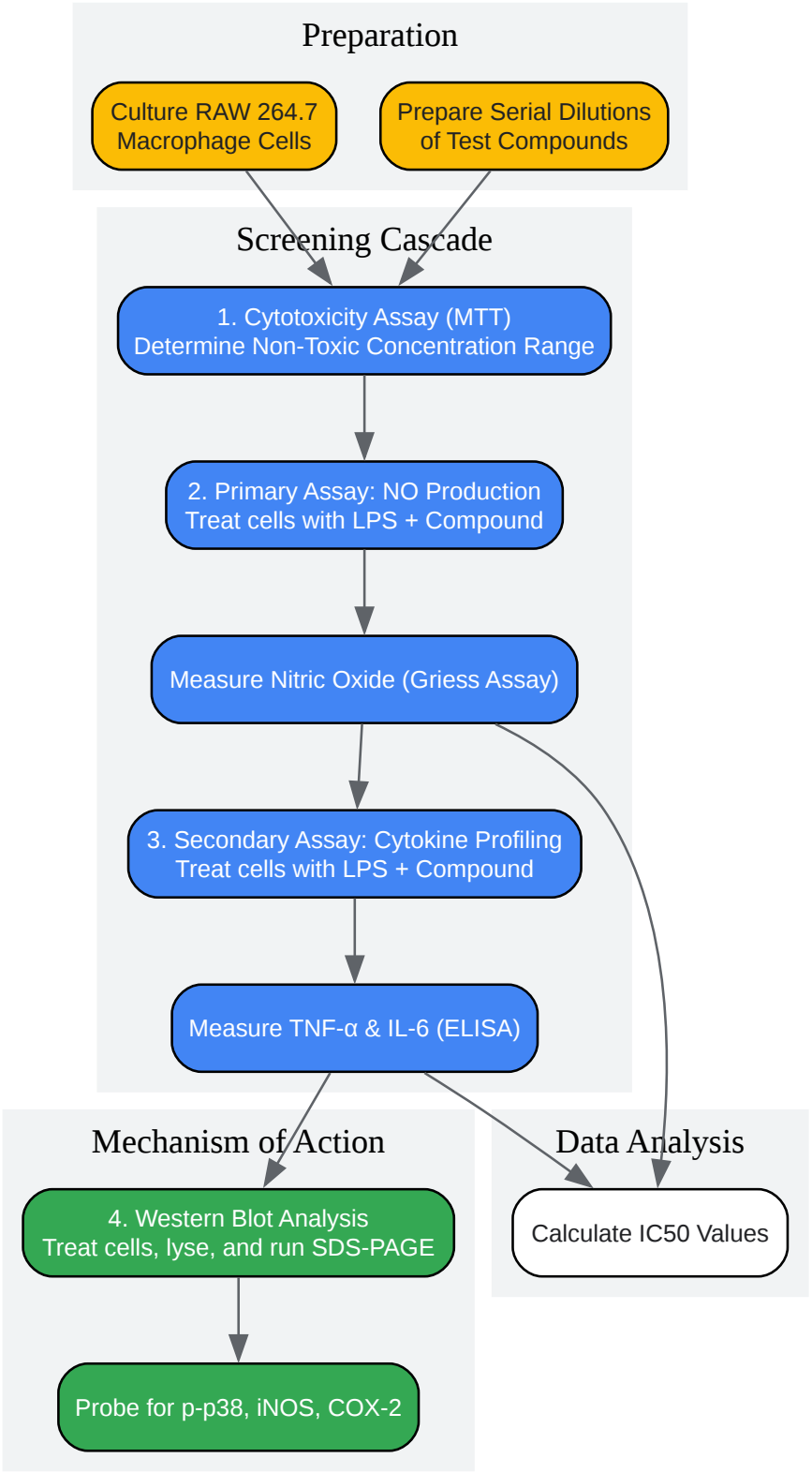

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Caption: In vitro experimental workflow for evaluating anti-inflammatory compounds.

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Step-by-Step Methodology:

- Cell Culture:
  - Maintain RAW 264.7 cells in DMEM supplemented with 10% Fetal Bovine Serum (FBS) and 1% Penicillin-Streptomycin at 37°C in a 5% CO_2 humidified incubator.
  - Plate cells in 96-well plates at a density of 5 x 10^4 cells/well and allow them to adhere overnight.
- Cytotoxicity Assay (MTT):
  - Treat cells with various concentrations of the morpholinopyrimidine derivatives (e.g., 1 to 100 µM) for 24 hours.
  - Perform an MTT assay to assess cell viability. This is crucial to ensure that subsequent reductions in inflammatory mediators are not simply due to cell death.
  - Determine the maximum non-toxic concentration for use in subsequent experiments.
- Nitric Oxide (NO) Inhibition Assay:
  - Pre-treat the plated RAW 264.7 cells with non-toxic concentrations of the test compounds for 1 hour.
  - Stimulate the cells with LPS (100 ng/mL) for 24 hours. Include a vehicle control (LPS only) and a blank control (cells only).
  - After incubation, collect the cell supernatant.
  - Measure the concentration of nitrite (a stable product of NO) in the supernatant using the Griess Reagent.[2][24]
  - Calculate the percentage inhibition of NO production compared to the vehicle control.
- Cytokine Measurement (ELISA):

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- Following the same treatment protocol as the NO assay, collect the cell supernatant at an appropriate time point (e.g., 6 hours for TNF-α, 24 hours for IL-6).
- Quantify the concentration of TNF-α and IL-6 in the supernatant using commercially available ELISA kits, following the manufacturer's instructions.[25][26]

- Western Blot Analysis:
  - Plate cells in 6-well plates. Treat with the test compound and LPS as described above.
  - Lyse the cells and quantify the total protein concentration.
  - Separate proteins by SDS-PAGE, transfer to a PVDF membrane, and probe with primary antibodies against key targets such as iNOS, COX-2, total and phosphorylated forms of p38 MAPK or Akt.[10][24]
  - Use a loading control (e.g., β-actin) to ensure equal protein loading.
  - This analysis will confirm if the compound inhibits the expression of pro-inflammatory enzymes and affects the target signaling pathways.

Protocol 3: In Vivo Efficacy Assessment

The carrageenan-induced paw edema model is a standard and reliable method for evaluating the efficacy of acute anti-inflammatory agents.[1][27]

Rationale: The subcutaneous injection of carrageenan into the paw of a rodent induces a biphasic inflammatory response. The initial phase involves the release of histamine and serotonin, while the later phase (after 1 hour) is mediated by prostaglandins and nitric oxide, which are produced by enzymes like COX-2 and iNOS.[28][29] This makes the model highly relevant for testing compounds, like morpholinopyrimidine derivatives, that are expected to inhibit these later-stage mediators.

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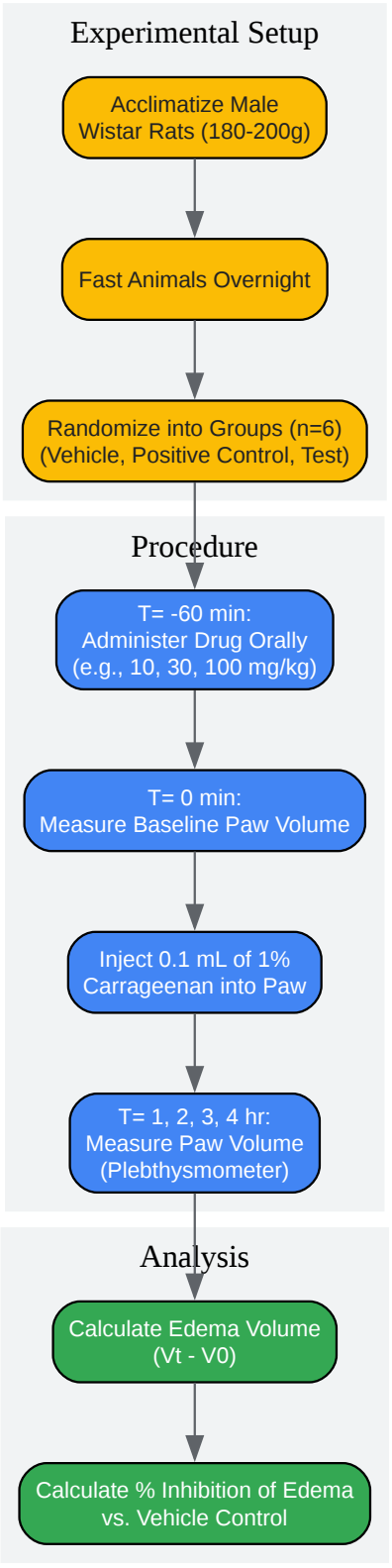

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Caption: In vivo experimental design for the carrageenan-induced paw edema model.

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Step-by-Step Methodology:

- Animal Acclimatization:
  - Use male Wistar rats or Swiss albino mice. Acclimatize the animals for at least one week before the experiment.
  - Fast the animals overnight with free access to water.
- Grouping and Dosing:
  - Randomly divide animals into groups (n=6 per group):
    - Group I (Vehicle Control): Receives the vehicle (e.g., 0.5% CMC in water).
    - Group II (Positive Control): Receives a standard drug like Indomethacin (10 mg/kg).
    - Group III-V (Test Groups): Receive the morpholinopyrimidine derivative at different doses (e.g., 10, 30, 100 mg/kg).
  - Administer all treatments orally (p.o.) or intraperitoneally (i.p.) 60 minutes before inducing inflammation.
- Induction and Measurement of Edema:
  - At T=0, measure the initial volume of the right hind paw of each animal using a digital plethysmometer.
  - Immediately after, inject 0.1 mL of a 1% (w/v) carrageenan suspension in normal saline into the sub-plantar region of the same paw.
  - Measure the paw volume again at 1, 2, 3, and 4 hours after the carrageenan injection.
- Data Analysis:
  - Calculate the volume of edema at each time point by subtracting the initial paw volume (V_0) from the post-injection paw volume (V_t).

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- Calculate the percentage inhibition of edema for each group using the following formula: % Inhibition = [(V_c - V_t) / V_c] * 100 Where V_c is the average edema volume of the control group and V_t is the average edema volume of the treated group.

Data Presentation and Interpretation

Data should be systematically organized to allow for clear comparison and decision-making.

Table 1: In Vitro Anti-inflammatory Activity of Representative Compounds

Compound ID	Cytotoxicity (CC_{50}, μM)	NO Inhibition (IC_{50}, μM)	TNF-α Inhibition (IC_{50}, μM)	IL-6 Inhibition (IC_{50}, μM)
MP-01	**> 100**	**8.5**	**12.3**	**15.1**
MP-02	> 100	5.2	7.8	9.4

| Positive Control | > 100 | 15.6 | 18.2 | 20.5 |

Data are hypothetical. Positive control could be a known inhibitor like Dexamethasone.

Table 2: In Vivo Efficacy in Carrageenan-Induced Paw Edema Model

Treatment Group	Dose (mg/kg)	% Inhibition of Edema at 3 hr
Vehicle	**-**	**0%**
MP-02	10	25.4%
MP-02	30	48.7%
MP-02	100	65.1%

| Indomethacin| 10 | 55.8% |

Data are hypothetical.

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Interpretation: A successful lead candidate will exhibit low cytotoxicity (high CC_{50}), potent inhibition of inflammatory mediators in vitro (low IC_{50}), and dose-dependent efficacy in the in vivo model. Western blot data should correlate with these findings, showing reduced expression of iNOS/COX-2 or decreased phosphorylation of target kinases.

Conclusion

The morpholinopyrimidine scaffold represents a highly promising starting point for the development of novel, targeted anti-inflammatory agents. By leveraging their inherent kinase-inhibiting properties, it is possible to design potent modulators of key inflammatory pathways like PI3K/Akt and MAPK. The systematic application of the synthesis and screening protocols detailed in this guide provides a robust and efficient pathway for identifying and validating lead candidates, moving them from initial chemical synthesis to preclinical proof-of-concept. This structured approach is essential for accelerating the discovery of safer and more effective treatments for chronic inflammatory diseases.

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